

REM127: Application Notes and Protocols for Use in Primary Neuron Cultures

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Compound of Interest

Compound Name: REM127

Cat. No.: B15617910

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Introduction

REM127 is a novel small molecule compound with demonstrated neuroprotective properties, primarily through the modulation of calcium homeostasis.[1] In the context of neurodegenerative diseases such as Alzheimer's, pathological tau protein accumulation disrupts the normal function of septin filaments, leading to aberrant activation of store-operated calcium channels (SOCCs) and subsequent excitotoxicity.[2][3] **REM127** has been shown to restore the proper assembly of septin filaments, thereby normalizing calcium influx and protecting neurons from pathology-induced damage.[2][4] This document provides detailed application notes and experimental protocols for the use of **REM127** in primary neuron cultures.

Mechanism of Action

REM127's primary mechanism of action involves the modulation of the septin cytoskeleton.[2] Pathological tau can cause the disorganization of septin filaments, which are crucial for regulating the activity of SOCCs at the plasma membrane.[3] This disorganization leads to excessive calcium entry into the neuron, a key factor in neurodegenerative cascades.[2][5]

REM127 acts as a "molecular glue," binding to a pocket at the interface of septin monomers, with a high affinity for SEPT6, and promoting their proper filament formation.[3][4] By restoring the integrity of the septin filaments, **REM127** effectively restrains the aberrant calcium influx through SOCCs, thus restoring calcium homeostasis in diseased neurons.[2] This targeted action is noteworthy as **REM127** does not appear to affect physiological calcium signaling in healthy neurons.[3]

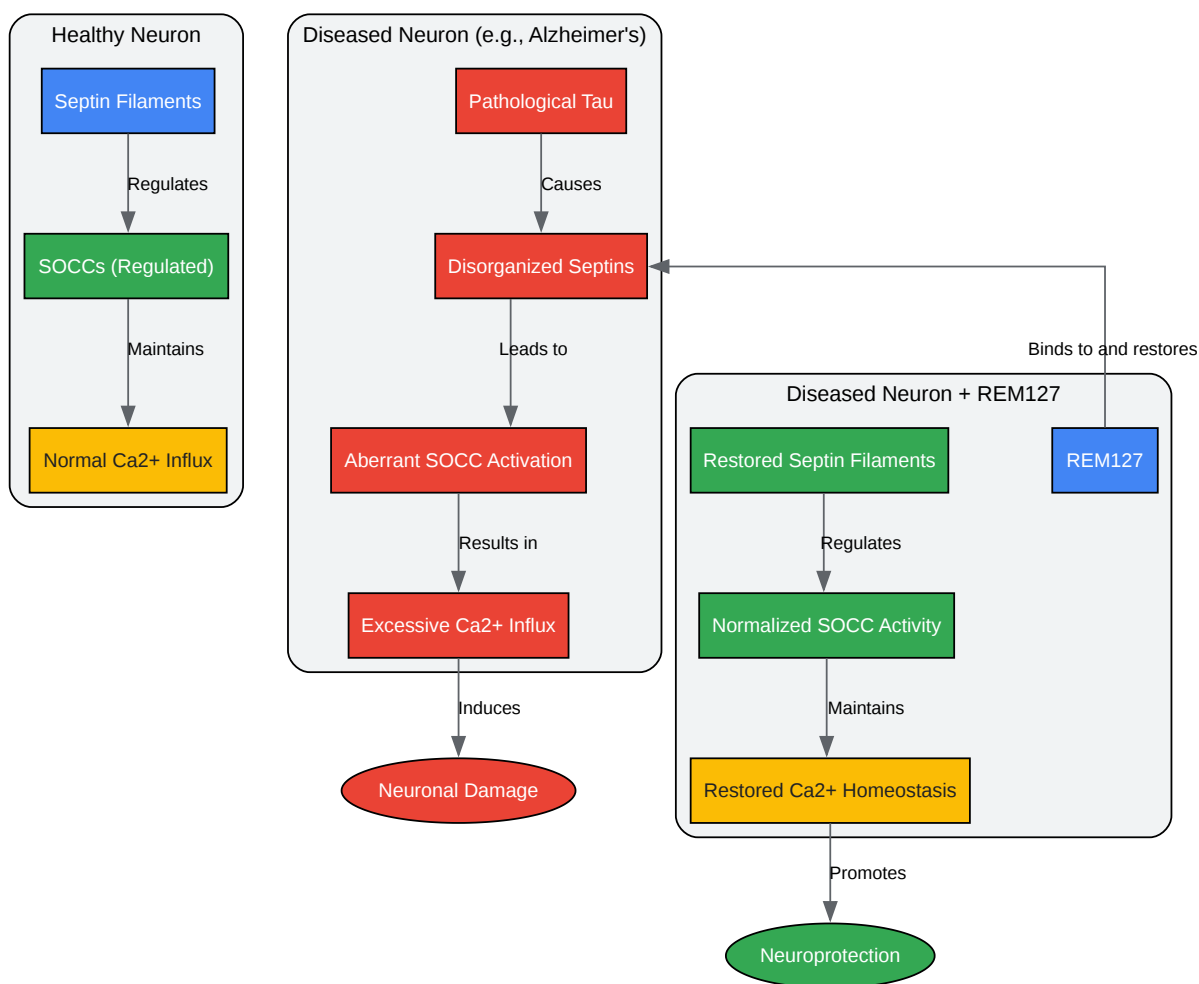
Quantitative Data Summary

The following table summarizes key quantitative data for the use of **REM127** in primary neuron cultures based on published findings.

Parameter	Value	Cell Type / Model	Reference
EC50 for Neurotoxicity Reduction	15 nM	ATRA-treated tauP301L-expressing BE(2)-M17 cells	[2]
EC50 for [Ca2+]cyto Reduction	19 nM	ATRA-treated tauP301L-expressing BE(2)-M17 cells	[2]
Concentration for Neuroprotection	240 nM	Rat hippocampal neurons (22 DIV) treated with Aβ-derived diffusible ligands (ADDLs)	[2]

Signaling Pathway

The signaling pathway illustrates the mechanism by which **REM127** restores calcium homeostasis in the presence of pathological tau.



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REM127 Signaling Pathway

Experimental Protocols

Protocol 1: Preparation of REM127 Stock Solution

Materials:

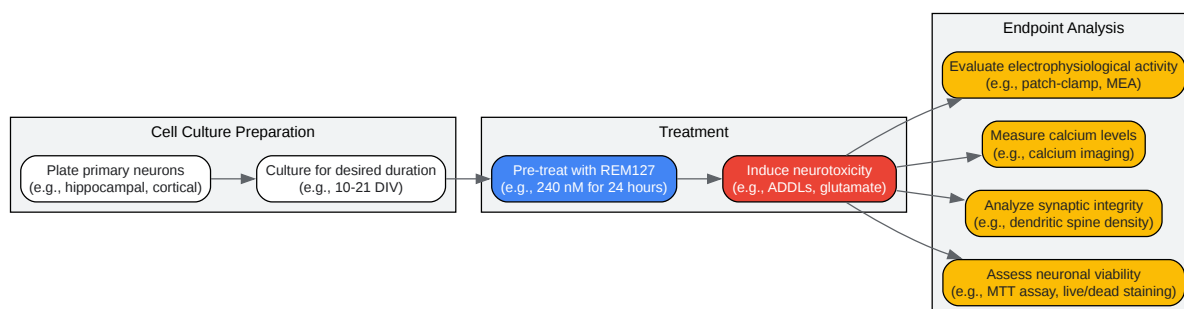
- **REM127** powder (e.g., MedChemExpress, Cat. No.: HY-162566)[1]
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile, nuclease-free microcentrifuge tubes

Procedure:

- Based on the manufacturer's information, prepare a high-concentration stock solution of **REM127** in DMSO. For example, to prepare a 10 mM stock solution, dissolve the appropriate mass of **REM127** in the calculated volume of DMSO.
- Vortex thoroughly to ensure complete dissolution.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[1]

Protocol 2: General Experimental Workflow for Neuroprotection Assay

This workflow outlines a typical experiment to assess the neuroprotective effects of **REM127** against a neurotoxic insult in primary neuron cultures.



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General Experimental Workflow

Protocol 3: Assessing Neuroprotection Against A β -Induced Toxicity

This protocol is adapted from a study where **REM127** was shown to rescue neurons from A β -derived diffusible ligand (ADDL)-induced cell death.[2]

Materials:

- Mature primary hippocampal or cortical neuron cultures (e.g., 21-22 days in vitro, DIV)
- **REM127** stock solution (see Protocol 1)
- ADDL preparation (or other desired neurotoxic agent)
- Culture medium appropriate for the neurons
- Reagents for assessing cell viability (e.g., MTT, Live/Dead assay kit)

- Reagents for immunocytochemistry (e.g., antibodies against MAP2 or NeuN, and dendritic spine markers like synaptophysin)

Procedure:

- **Plating and Culture:** Culture primary neurons on appropriate substrates (e.g., poly-D-lysine coated coverslips or plates) until they reach a mature state (e.g., 21 DIV).
- **REM127 Pre-treatment:** Prepare a working solution of **REM127** in pre-warmed culture medium. A final concentration of 240 nM has been shown to be effective.[2] Replace the existing medium with the **REM127**-containing medium. Include a vehicle control (medium with the same concentration of DMSO as the **REM127**-treated wells). Incubate for 24 hours.
- **Induction of Neurotoxicity:** Following the pre-treatment, add ADDLs to the culture medium to a final concentration known to induce toxicity (e.g., 0.5 μ M for synaptic loss, 1 μ M for cell death)[2] in both **REM127**-treated and vehicle-treated wells. Maintain a set of control wells with neither **REM127** nor ADDLs.
- **Incubation:** Incubate the cultures for an additional 24 hours.
- **Assessment of Neuronal Viability:**
 - Perform an MTT assay or use a Live/Dead staining kit according to the manufacturer's instructions to quantify cell viability.
- **Assessment of Dendritic Spine Density:**
 - Fix the cells on coverslips with 4% paraformaldehyde.
 - Permeabilize and block the cells.
 - Incubate with primary antibodies against a dendritic marker (e.g., MAP2) and a spine marker (e.g., synaptophysin or phalloidin for F-actin).
 - Incubate with appropriate fluorescently-labeled secondary antibodies.
 - Acquire images using a confocal microscope and quantify dendritic spine density.

Protocol 4: Calcium Imaging to Assess REM127 Efficacy

This protocol outlines the use of calcium imaging to determine if **REM127** can prevent pathological increases in intracellular calcium.

Materials:

- Mature primary neuron cultures
- **REM127** stock solution
- Neurotoxic agent that elevates intracellular calcium (e.g., glutamate, ADDLs)
- Calcium indicator dye (e.g., Fura-2 AM, Fluo-4 AM) or genetically encoded calcium indicators (e.g., GCaMP)[6]
- Imaging buffer (e.g., Hanks' Balanced Salt Solution with Ca²⁺ and Mg²⁺)
- Fluorescence microscope equipped for live-cell imaging

Procedure:

- Cell Culture and Treatment: Culture and treat the neurons with **REM127** and the neurotoxic agent as described in Protocol 3.
- Loading of Calcium Indicator:
 - If using a chemical dye, incubate the cells with the calcium indicator (e.g., 1-5 μ M Fluo-4 AM) in imaging buffer for 30-60 minutes at 37°C, according to the manufacturer's protocol.
 - Wash the cells with imaging buffer to remove excess dye.
- Live-Cell Imaging:
 - Mount the culture plate or coverslip onto the microscope stage.
 - Acquire baseline fluorescence images.
 - If assessing acute responses, you can perfuse the neurotoxic agent during imaging.

- Record time-lapse images to monitor changes in intracellular calcium concentrations, indicated by changes in fluorescence intensity.
- Data Analysis:
 - Select regions of interest (ROIs) corresponding to individual neuronal cell bodies.
 - Measure the mean fluorescence intensity within each ROI over time.
 - Normalize the fluorescence changes (e.g., as $\Delta F/F_0$) to quantify the relative changes in intracellular calcium.
 - Compare the calcium responses in control, neurotoxin-treated, and **REM127** + neurotoxin-treated neurons.

Protocol 5: Electrophysiological Assessment of REM127's Effects

Electrophysiology can be used to determine if **REM127** restores normal neuronal function in the face of a pathological challenge.^{[7][8]}

Materials:

- Mature primary neuron cultures
- **REM127** stock solution
- Neurotoxic agent
- Patch-clamp or microelectrode array (MEA) setup
- Artificial cerebrospinal fluid (aCSF) for recordings

Procedure (Patch-Clamp):

- Cell Culture and Treatment: Culture and treat neurons as described in Protocol 3.

- Recording Preparation: Transfer a coverslip with treated neurons to the recording chamber of the patch-clamp rig and perfuse with aCSF.
- Whole-Cell Patch-Clamp:
 - Obtain whole-cell patch-clamp recordings from individual neurons.
 - Measure key electrophysiological parameters such as resting membrane potential, action potential firing frequency, and synaptic currents (e.g., miniature excitatory postsynaptic currents, mEPSCs).
- Data Analysis:
 - Compare the electrophysiological properties of neurons from the different treatment groups (control, neurotoxin, **REM127** + neurotoxin).

Procedure (Microelectrode Array - MEA):

- Cell Culture and Treatment: Plate and culture primary neurons on MEA plates. Treat with **REM127** and the neurotoxic agent as previously described.
- Recording: Place the MEA plate in the recording system and record spontaneous network activity.
- Data Analysis:
 - Analyze parameters such as mean firing rate, burst frequency, and network synchrony across the different treatment conditions.

Concluding Remarks

REM127 presents a promising therapeutic strategy by targeting the septin cytoskeleton to normalize calcium homeostasis in neurons affected by pathological conditions. The protocols provided herein offer a framework for researchers to investigate the efficacy and mechanisms of **REM127** in primary neuron culture models. It is recommended to perform dose-response experiments to determine the optimal concentration of **REM127** for specific neuronal types and experimental paradigms. Careful consideration of appropriate controls is essential for the robust interpretation of results.

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